Solvent-Free Synthesis of Citronellyl Butyrate: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Citronellyl butyrate*
CAS No.:	*141-16-2*
Cat. No.:	*B089936*

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These application notes provide a comprehensive overview of solvent-free enzymatic methods for the synthesis of **citronellyl butyrate**, a valuable flavor and fragrance compound. By eliminating organic solvents, these methods align with the principles of green chemistry, offering environmental and potential economic benefits. The following sections detail the reaction, experimental protocols, and comparative data from various studies.

Introduction

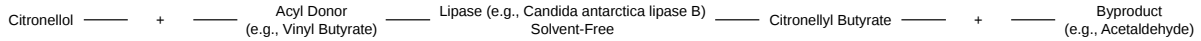
Citronellyl butyrate is an ester known for its sweet, fruity, and floral aroma, making it a desirable ingredient in the food, cosmetic, and pharmaceutical industries. Traditionally, its synthesis involved chemical methods that often utilize hazardous solvents. Modern approaches focus on enzymatic synthesis, particularly with lipases, in solvent-free systems. This not only reduces environmental impact but can also lead to high selectivity and yield under mild reaction conditions. The primary reaction involves the esterification of citronellol with an acyl donor, such as butyric acid or a derivative like vinyl butyrate, catalyzed by a lipase.

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Enzymatic Solvent-Free Synthesis: An Overview

The enzymatic synthesis of **citronellyl butyrate** in a solvent-free medium typically involves the direct mixing of the reactants, citronellol and an acyl donor, with an immobilized lipase. The absence of a solvent means the reactants themselves act as the reaction medium. This approach can lead to higher volumetric productivity and simpler downstream processing. Immobilized Candida antarctica lipase B (Novozym 435) has been shown to be a particularly effective catalyst for this transformation, achieving high yields.[1]

Reaction Scheme



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Caption: General reaction for the lipase-catalyzed synthesis of **citronellyl butyrate**.

Comparative Data of Solvent-Free Synthesis Methods

The following table summarizes quantitative data from studies on the solvent-free synthesis of citronellyl esters, providing a basis for comparison of different enzymatic systems.

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Enzyme	Acyl Donor	Substrate Molar Ratio (Citronellol:Acyl Donor)	Temperature (°C)	Reaction Time (h)	Yield (%)	Reference
Immobilized Candida antarctica lipase B (Novozym)	Vinyl Butyrate	1:1	70	2	>99	[1]
Immobilized Candida antarctica lipase B (Novozym)	Vinyl Butyrate	1:1	30-80	2	96-100	[1]
Rhizopus sp. Lipase	Butyric Acid	1:1	45	24	95-100	[2]

Experimental Protocols

This section provides detailed methodologies for the solvent-free synthesis of **citronellyl butyrate** based on published research.

Protocol 1: Synthesis using Immobilized Candida antarctica Lipase B and Vinyl Butyrate[2]

This protocol is based on the work by Fjerbaek et al. (2007), which demonstrated high yields in a short reaction time.

Materials:

- Citronellol
- Vinyl Butyrate

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- Immobilized Candida antarctica lipase B (Novozym 435)
- Hexane (for washing)

Equipment:

- Reaction vessel (e.g., screw-capped vial or round-bottom flask)
- Magnetic stirrer and hot plate or shaking incubator
- Equipment for monitoring the reaction (e.g., GC-FID)

Procedure:

- Combine equimolar amounts of citronellol and vinyl butyrate in the reaction vessel. For example, for a 3.12 M mixture, this would correspond to a specific volume of each reactant.
- Add the immobilized Candida antarctica lipase B to the mixture. The amount of enzyme can be varied, for instance, starting with a concentration of 10 mg/mL of total reaction volume.
- Seal the vessel and place it in a shaking incubator or on a magnetic stirrer with heating set to the desired temperature (e.g., 70°C).
- Allow the reaction to proceed for the desired amount of time (e.g., 2 hours). Monitor the progress of the reaction by taking small aliquots at different time intervals and analyzing them by GC-FID.
- After the reaction is complete, separate the immobilized enzyme from the product mixture by filtration or centrifugation.
- The liquid product mixture can be used as is, or the **citronellyl butyrate** can be further purified if necessary.

Enzyme Reuse:

- After separating the immobilized enzyme, wash it twice with dry hexane (e.g., 3 mL) to remove any remaining reactants and products.

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- Dry the enzyme under vacuum.
- The recovered enzyme can be added to a fresh mixture of citronellol and vinyl butyrate to start a new reaction cycle. This process can be repeated multiple times.[1]

Protocol 2: Synthesis using Rhizopus sp. Lipase and Butyric Acid[3]

This protocol is adapted from a study that achieved high yields using direct esterification in a solvent-free system.

Materials:

- Citronellol
- Butyric Acid
- Rhizopus sp. lipase
- Molecular sieves (optional, to remove water)

Equipment:

- Reaction vessel
- Shaking incubator or magnetic stirrer with heating
- Analytical equipment for monitoring (e.g., titration or GC)

Procedure:

- In a reaction vessel, mix equimolar concentrations of citronellol and butyric acid.
- Add the Rhizopus sp. lipase to the reaction mixture.
- If desired, add molecular sieves to remove the water produced during the esterification, which can help drive the reaction to completion.

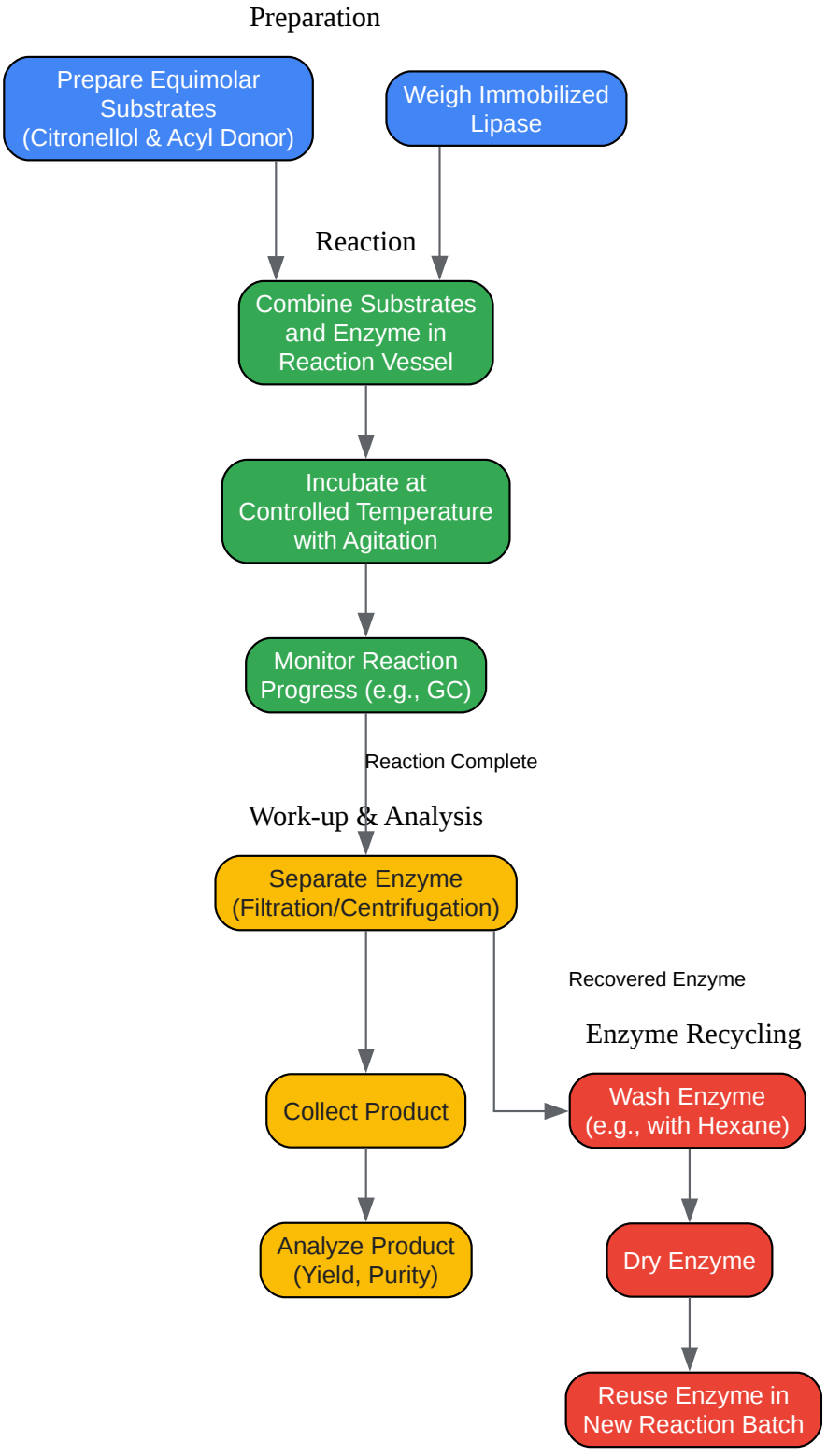
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- Seal the vessel and incubate at 45°C with agitation for 24 hours.
- Monitor the conversion of butyric acid periodically using titration with a standard NaOH solution or by GC analysis.
- Upon completion, separate the enzyme from the product.

Experimental Workflow Diagram

The following diagram illustrates a general workflow for the solvent-free enzymatic synthesis of **citronellyl butyrate**.

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Caption: Workflow for solvent-free synthesis of **citronellyl butyrate**.

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Conclusion

Solvent-free enzymatic synthesis of **citronellyl butyrate** represents a significant advancement in the production of this important flavor and fragrance compound. The methods outlined provide a green and efficient alternative to traditional chemical synthesis. The use of immobilized lipases, such as Candida antarctica lipase B, allows for high yields, mild reaction conditions, and the potential for catalyst recycling, making it an attractive approach for industrial applications. Further optimization of reaction parameters for different lipase and substrate combinations can lead to even more efficient and sustainable processes.

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- To cite this document: BenchChem. [Solvent-Free Synthesis of Citronellyl Butyrate: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089936/docs#solvent-free-synthesis-of-citronellyl-butyrate-application-notes-and-protocols]

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